

Pterocarpadiol A: A Technical Guide to its Discovery, Origin, and Characterization

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Compound of Interest

Compound Name: Pterocarpadiol A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, natural origin, and structural elucidation of **Pterocarpadiol A**, a rare 6a,11b-dihydroxypterocarpans. The information compiled herein is based on primary research and is intended to be a valuable resource for professionals in natural product chemistry, medicinal chemistry, and drug development.

Discovery and Natural Source

Pterocarpadiol A is a hitherto unknown natural compound that was first isolated from the twigs and leaves of *Derris robusta*, a plant belonging to the Leguminosae (Fabaceae) family.^{[1][2]} The discovery was part of a broader phytochemical investigation that led to the isolation of four new 6a,11b-dihydroxypterocarpanes, named Pterocarpadiols A–D.^{[1][2]} The plant material was collected from the Pu'er region of Yunnan Province, China.^[1] Pterocarpanes are a well-established class of isoflavonoids known for a wide array of pharmacological properties, and are commonly found in the Fabaceae family.^{[3][4][5]}

Table 1: Natural Source and Origin of **Pterocarpadiol A**

Parameter	Details	Reference
Species	Derris robusta	[1]
Family	Leguminosae (Fabaceae)	[1]
Plant Part Used	Twigs and Leaves	[1]
Geographical Origin	Pu'er region, Yunnan Province, China	[1]

Experimental Protocols

The following sections detail the methodologies employed for the extraction, isolation, and structural elucidation of **Pterocarpadiol A**.

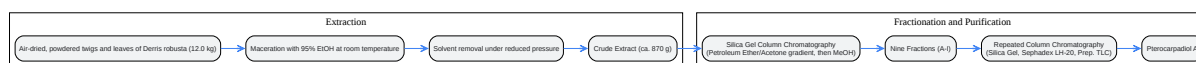
The air-dried and powdered twigs and leaves of *D. robusta* (12.0 kg) were extracted with 95% ethanol at room temperature.[1] The resulting crude extract (approximately 870 g) was then subjected to a multi-step chromatographic fractionation process to yield the pure compound.[1]

Table 2: Extraction Parameters

Parameter	Value/Description	Reference
Plant Material	Air-dried and powdered twigs and leaves of <i>D. robusta</i>	[1]
Initial Mass of Plant Material	12.0 kg	[1]
Extraction Solvent	95% Ethanol (EtOH)	[1]
Extraction Method	Maceration at room temperature	[1]
Solvent Removal	Under reduced pressure	[1]
Crude Extract Yield	Approximately 870 g	[1]

The crude extract was fractionated by silica gel column chromatography using a petroleum ether/acetone gradient, followed by methanol, to yield nine primary fractions (A–I).[1] Further

purification of the fractions containing the target compounds was achieved through repeated column chromatography on silica gel, Sephadex LH-20, and preparative thin-layer chromatography.[6]



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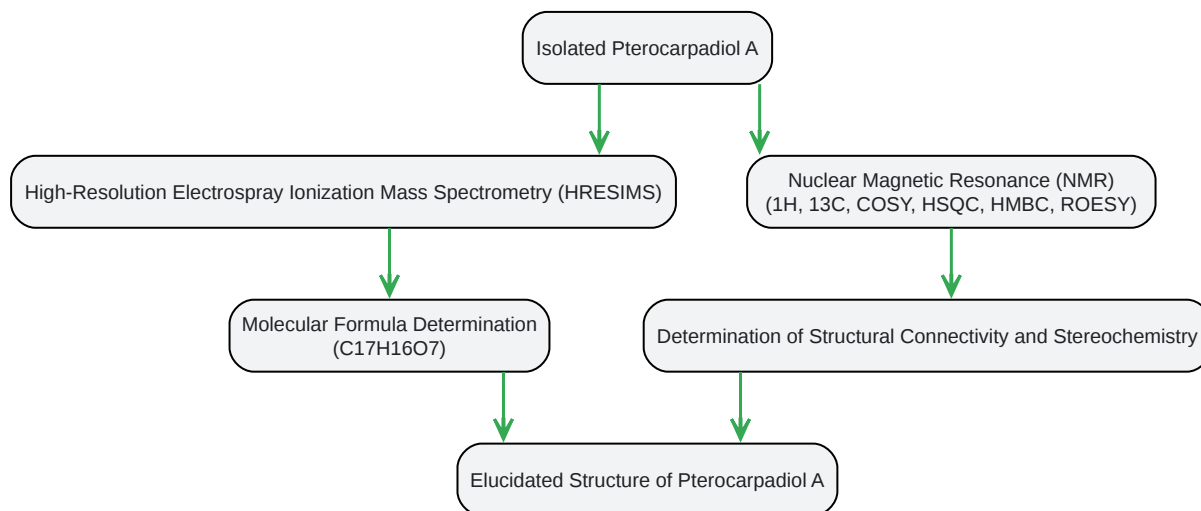
Figure 1: General workflow for the extraction and isolation of **Pterocarpadiol A**.

The chemical structure of **Pterocarpadiol A** was determined through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).[1][2]

Table 3: Spectroscopic and Structural Data for **Pterocarpadiol A**

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₇	[1]
Ionization Mode	ESI (positive)	[6]
m/z [M+Na] ⁺ (found)	355.0788	[1]
m/z [M+Na] ⁺ (calculated)	355.0794	[1]
NMR Spectroscopy	¹ H, ¹³ C, and 2D NMR (COSY, HSQC, HMBC, ROESY)	[6]

The structure was established based on the detailed analysis of these spectroscopic data. For instance, the placement of a methoxy group at C-9 was confirmed by HMBC correlations.[1]



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Figure 2: Workflow for the structural elucidation of **Pterocarpadiol A**.

Potential Biological Activities

While specific biological activity data for **Pterocarpadiol A** has not been explicitly reported in the reviewed literature, its classification as a pterocarpan suggests a range of potential pharmacological properties.^[7] Pterocarpan, as a class of isoflavonoids, are known to exhibit a variety of biological effects.^{[4][5]}

Table 4: Potential Biological Activities of Pterocarpan

Biological Activity	General Mechanism of Action for Pterocarpans	Reference
Antimicrobial	Disruption of bacterial cell membrane integrity, inhibition of nucleic acid and protein synthesis.	[7]
Anticancer	Induction of apoptosis and cell cycle arrest in various cancer cell lines.	[7]
Anti-inflammatory	Modulation of inflammatory signaling pathways such as NF-κB and MAPK.	[4]
Antioxidant	Scavenging of free radicals and reduction of oxidative stress.	[4][5]
Insecticidal	Varies depending on the specific compound and insect species.	[4][5]

The presence of **Pterocarpadiol A** and its analogs as markers may also be valuable for the chemotaxonomic classification of *Derris* species.[1][2] Further research is warranted to investigate the specific biological activities and potential therapeutic applications of **Pterocarpadiol A**.

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